

NuPro Technical Support Center: Mitigating Feed Formulation Challenges

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

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This technical support center provides researchers, scientists, and animal nutritionists with troubleshooting guidance and answers to frequently asked questions regarding the use of **NuPro®** in feed formulations. **NuPro®**, a functional nutrient source derived from yeast extract, is rich in highly digestible proteins, nucleotides, glutamic acid, and other bioactive compounds designed to support animals during critical life stages.[1][2] This guide focuses on resolving common experimental and formulation challenges to help you optimize animal performance and health.

Troubleshooting Guides

This section addresses specific issues that may be encountered during feed formulation and animal trials involving **NuPro**. Each guide is presented in a question-and-answer format with actionable solutions.

Issue 1: Poor Feed Palatability or Feed Refusal in Weanling Pigs

Q: My weanling pigs are showing reduced feed intake after I've incorporated **NuPro** into their starter diet. What's causing this and how can I fix it?

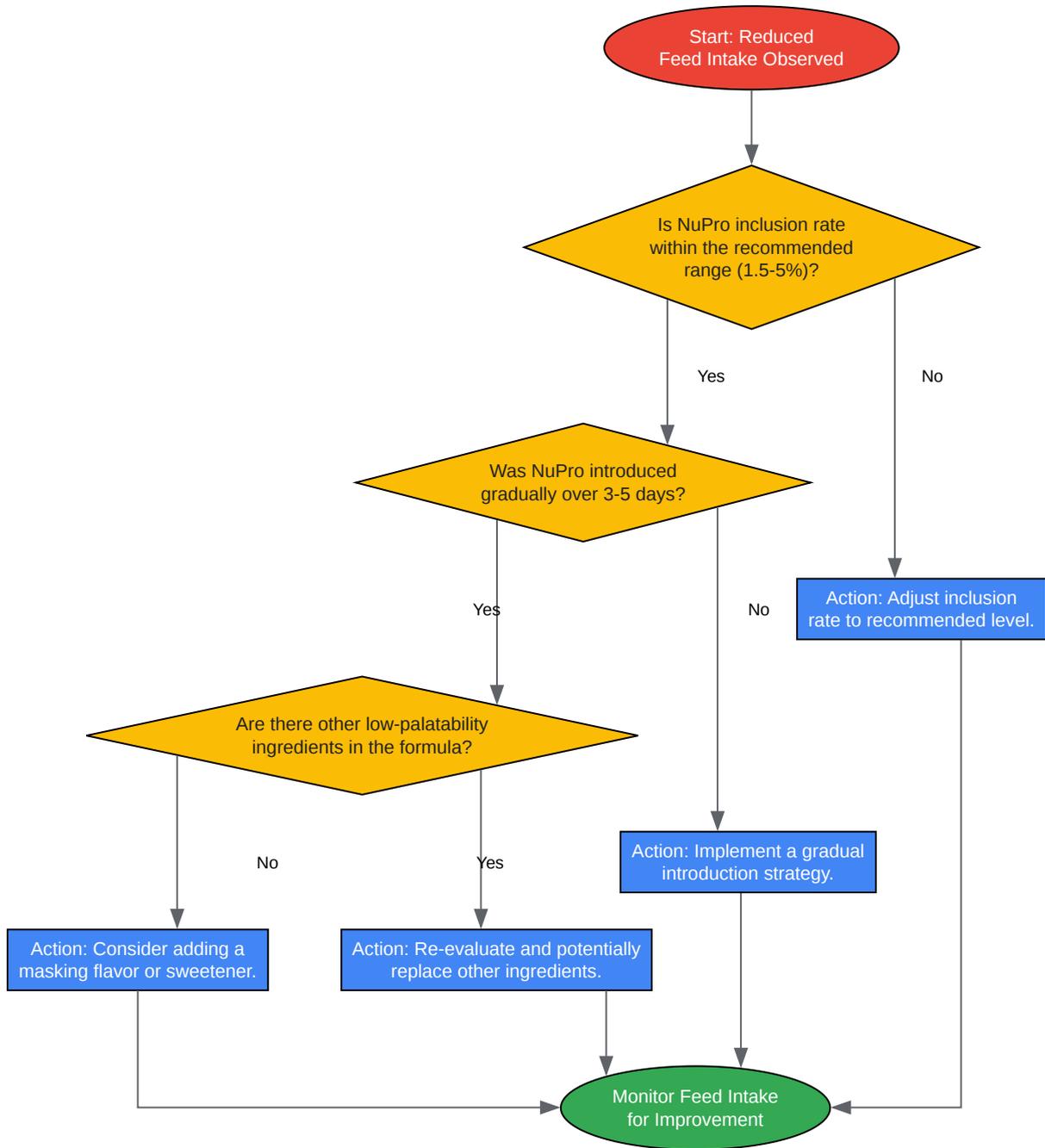
A: Feed refusal in newly weaned pigs is a common challenge often linked to neophobia—a reluctance to eat novel foods.[3] While **NuPro®** contains components like glutamic acid and peptides that are generally known to enhance palatability, the introduction of any new ingredient can lead to a temporary decrease in intake.

Troubleshooting Steps:

- **Gradual Introduction:** Avoid abrupt changes to the feed. Introduce **NuPro** incrementally over 3-5 days to allow the animals to adapt to the new taste and smell.
- **Verify Inclusion Rate:** Extremely high inclusion rates of any single ingredient can negatively affect diet texture and taste. Cross-reference your formulation with recommended inclusion levels from trial data. Studies have successfully used inclusion rates of 1.5% to 5% in nursery pigs without adverse effects on intake.[1]
- **Masking Flavors:** In highly sensitive animals, the use of a familiar flavor or a proven sweetener can help mask the novel taste of the new diet and encourage initial consumption. [3]
- **Evaluate Other Ingredients:** Low-palatability ingredients like certain plant proteins (e.g., rapeseed meal) can cause feed aversion.[3] **NuPro** is often used to replace less palatable animal or plant proteins; ensure the overall diet formulation is balanced for palatability.

Logical Workflow: Troubleshooting Feed Intake Issues

This diagram outlines the decision-making process for addressing reduced feed intake in piglets after the inclusion of **NuPro**.



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Caption: Decision tree for diagnosing and resolving piglet feed refusal.

Issue 2: Poor Pellet Quality and Durability

Q: Since incorporating **NuPro**, the durability of my pellets has decreased, leading to a higher percentage of fines. How can I improve pellet quality?

A: Pellet durability is influenced by a combination of factors including ingredient composition, particle size, and the pelleting process itself.^[4] While protein sources like **NuPro** generally contribute to binding, the overall formulation must be optimized.

Troubleshooting Steps:

- **Evaluate Protein and Starch Content:** Proteins and starches are crucial for binding. **NuPro** is a high-protein ingredient; ensure that its inclusion does not excessively dilute the starch content required for proper gelatinization during conditioning.^[4]
- **Control Fat/Oil Levels:** High levels of added fats or oils can lubricate the die and reduce pellet durability.^{[5][6][7]} If your formulation requires high energy, consider post-pellet liquid fat application to maintain pellet integrity.
- **Inclusion of Binders:** Ingredients with excellent binding properties, such as wheat or wheat gluten, can significantly improve pellet durability.^{[6][7]} Adding a small percentage of these can counteract the effects of other ingredients that may soften the pellet.
- **Optimize Conditioning:** Proper conditioning with steam is essential for starch gelatinization. Ensure the mash reaches an adequate temperature (e.g., 80-85°C) and moisture level (16-18%) for a sufficient duration (e.g., 45-60 seconds) in the conditioner.

Formulation Adjustments for Improved Pellet Durability

Parameter	Common Issue	Recommended Adjustment	Rationale
Crude Protein	Balanced for nutrition but not for binding.	NuPro's protein is functional; complement it with a known binding protein like wheat gluten (1-2%). ^{[6][7]}	Gluten acts as a natural "glue," enhancing the binding properties of the overall feed matrix.
Added Fat/Oil	High inclusion levels (>3%) in the mixer.	Reduce fat in the mixer to <2% and apply the remainder post-pelleting.	High fat levels lubricate the die, reducing friction and compaction, which leads to softer pellets. ^[5]
Fiber Source	Incorrect type or level.	Ensure a source of functional fiber is present.	A small amount of fiber can create a physical matrix that helps entangle particles and improve pellet structure. ^[5]
Moisture	Inadequate moisture during conditioning.	Optimize steam conditioning to achieve 16-18% moisture in the mash.	Proper moisture allows for better heat transfer and starch gelatinization, which is critical for binding.

Frequently Asked Questions (FAQs)

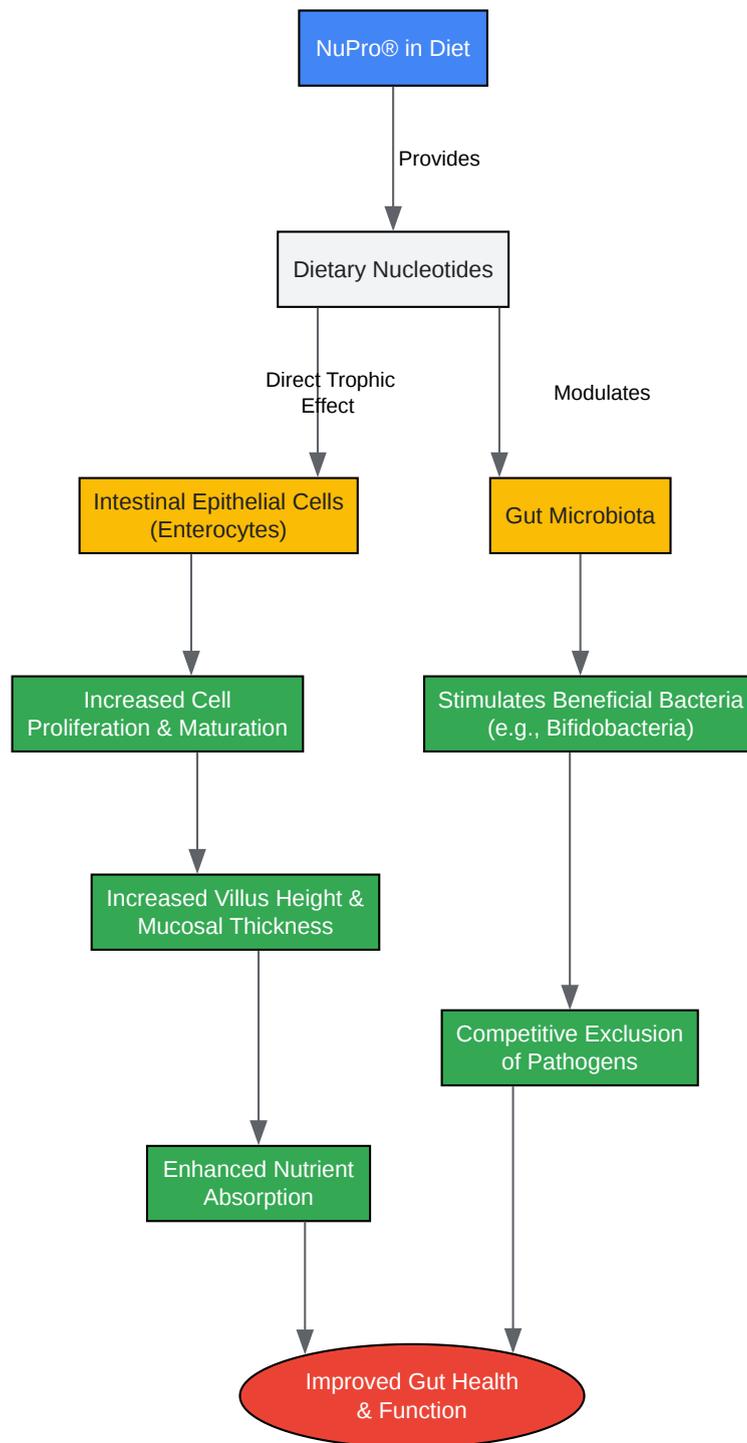
Q1: What is the primary mechanism by which **NuPro** supports gut health?

A1: The primary mechanism is through its rich content of nucleotides. These nucleotides act as crucial building blocks for rapidly dividing cells, such as the enterocytes lining the gastrointestinal tract. Dietary nucleotides promote the growth, differentiation, and maturation of these cells, leading to increased villus height, a greater absorptive surface area, and improved

gut barrier integrity.[8] Furthermore, nucleotides can positively influence the gut microbiota by favoring the growth of beneficial bacteria like Bifidobacteria and Lactobacilli.[8][9]

Signaling Pathway: Nucleotide Action on Gut Health

This diagram illustrates how nucleotides from **NuPro** influence intestinal cell proliferation and microbiota balance to improve overall gut health.



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Caption: Proposed mechanism of **NuPro's** nucleotides on gut health.

Q2: What are the typical inclusion rates for **NuPro** in swine and poultry diets?

A2: Recommended inclusion rates vary by species and production stage. Based on performance trials, typical rates are:

- Nursery Pigs: 1.5% to 5%. A study showed that replacing 4% potato protein with **NuPro** tended to improve daily gain and feed conversion, while another trial found benefits with a 1.5% inclusion rate.[1] Phased-feeding strategies have used 5% in Phase 1 (day 1-14) and 2.5% in Phase 2 (day 15-28).[1]
- Broiler Chickens: 2%. Studies have demonstrated that including 2% **NuPro** in starter diets (e.g., for the first 7 or 14 days) can significantly improve feed conversion ratios later in the production cycle.[10]

Q3: Is there quantitative data showing **NuPro**'s effect on animal performance?

A3: Yes, multiple studies have quantified the impact of **NuPro** on key performance indicators.

Summary of **NuPro** Performance Trials

Species	Trial Focus	NuPro Inclusion Rate	Key Performance Outcome	Reference
Nursery Pigs	E. coli Challenge	Replaced 4% potato protein	Tendency for higher ADG, higher feed intake, and better feed conversion. Lower incidence of diarrhea.	[1]
Nursery Pigs	Field Trial vs. Control	1.5%	Heavier body weight at 68 days (24.39 kg vs. 23.29 kg). Lower mortality (0.66% vs. 1.04%).	[1]
Broiler Chickens	Starter Diet Inclusion	2% (fed for first 7 days)	Significantly lower feed conversion ratio at day 42 compared to control.	[10]
Broiler Chickens	Gut Health	2% and 6% (fed for first 14 days)	Improved body weight and feed conversion at day 14. Increased villus height compared to control.	[11]

Experimental Protocols

For researchers designing studies to validate the effects of **NuPro**, the following methodologies provide a standardized approach.

Protocol: Assessment of Intestinal Morphology in Broiler Chickens

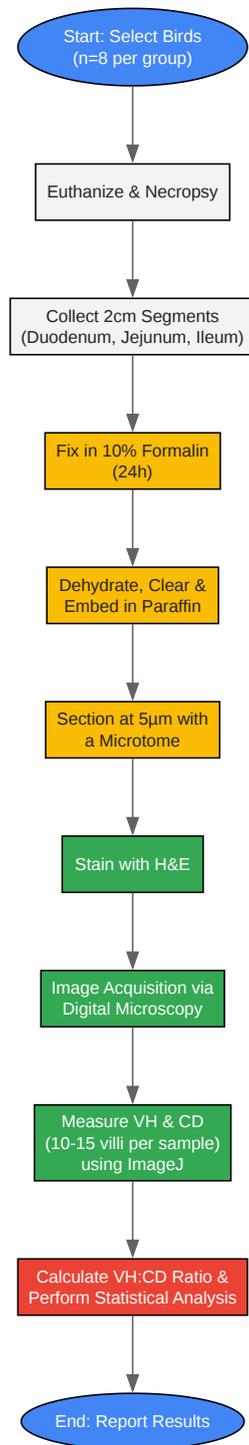
This protocol outlines the key steps for evaluating the impact of a dietary intervention on the physical structure of the small intestine.

- Sample Collection:
 - At the designated time point (e.g., day 21 or 42), select a representative subset of birds from each treatment group (n=6 to 8 per group).
 - Humanely euthanize the birds via cervical dislocation.
 - Immediately perform a necropsy and carefully excise the small intestine.
 - Collect 2-cm segments from the midpoint of the duodenum, jejunum, and ileum.
- Tissue Fixation and Processing:
 - Gently flush the intestinal segments with a 10% neutral buffered formalin solution to remove contents.
 - Immerse the segments in fresh 10% neutral buffered formalin for at least 24 hours for fixation.
 - Following fixation, dehydrate the tissue samples through a graded series of ethanol solutions.
 - Clear the samples in xylene and embed them in paraffin wax.
- Sectioning and Staining:
 - Using a microtome, cut 5- μ m cross-sections from each paraffin-embedded tissue block. [\[10\]](#)
 - Mount the sections on glass microscope slides.

- Stain the sections with hematoxylin and eosin (H&E) for visualization of the intestinal structures.[10]
- Microscopic Analysis and Measurement:
 - Examine the stained slides under a light microscope equipped with a digital camera and imaging software (e.g., ImageJ).
 - For each intestinal segment from each bird, measure the following from 10-15 well-oriented, intact villi and their associated crypts:[10]
 - Villus Height (VH): Measured from the tip of the villus to the villus-crypt junction.[10]
 - Crypt Depth (CD): Measured from the base of the villus to the submucosa, representing the invagination between adjacent villi.[10]
 - Calculate the Villus Height to Crypt Depth Ratio (VH:CD) by dividing the average VH by the average CD for each sample. A higher ratio is indicative of a healthier, more mature gut.

Experimental Workflow: Intestinal Morphology Analysis

This diagram shows the sequential process from animal selection to final data analysis for a gut morphology study.



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Caption: Workflow for poultry intestinal morphology assessment.

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- To cite this document: BenchChem. [NuPro Technical Support Center: Mitigating Feed Formulation Challenges]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166724#how-to-mitigate-feed-formulation-challenges-with-nupro>]

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